

A Technical Guide to 9-Anthraldehyde: Physicochemical Properties

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Compound of Interest

Compound Name: 9-Anthraldehyde

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This technical guide provides a concise overview of the core physicochemical properties of **9-Anthraldehyde**, a key organic compound utilized in a range of applications from dye manufacturing to pharmaceutical development.^{[1][2]} This document focuses on its fundamental molecular characteristics.

Core Molecular Data

9-Anthraldehyde is an organic compound derived from anthracene, with an aldehyde group attached to the ninth carbon of the anthracene ring structure.^[1] This substitution is pivotal to its chemical reactivity and utility in organic synthesis.^{[1][2][3]}

The key quantitative data for **9-Anthraldehyde** are summarized in the table below for easy reference and comparison.

Parameter	Value	References
Molecular Formula	C ₁₅ H ₁₀ O	[1][3][4][5][6][7][8]
Molecular Weight	206.24 g/mol	[1][3][4][5][6]
CAS Number	642-31-9	[3][4][5][6]
Appearance	Yellow to green powder/crystals	[2][4]
Melting Point	103-105 °C	[3][6][9]

Experimental Protocols & Further Applications

Detailed experimental protocols for specific reactions, such as the synthesis of Schiff bases or its use in Diels-Alder reactions, are application-dependent and can be found in specialized literature.[2][3] The scope of this guide is to present the foundational physicochemical data of the molecule itself. Similarly, as a synthetic building block, **9-Anthraldehyde** does not have inherent signaling pathways; rather, the molecules synthesized from it may be designed to interact with biological pathways.

Chemical Information Diagram

The following diagram illustrates the fundamental chemical information for **9-Anthraldehyde**.

9-Anthraldehyde: Core Properties	
Molecular Formula	C ₁₅ H ₁₀ O
Molecular Weight	206.24 g/mol
CAS Number	642-31-9
Physical Form	Yellow Crystalline Powder

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Caption: Core physicochemical properties of **9-Anthraldehyde**.

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References

- 1. News - 9-Anthraldehyde Explained: Properties & Uses [chinafortunechemical.com]
- 2. 9-Anthraldehyde | 642-31-9 [chemicalbook.com]
- 3. 9-蒽甲醛 97% | Sigma-Aldrich [sigmaaldrich.com]
- 4. 9-Anthraldehyde, 98% | CymitQuimica [cymitquimica.com]
- 5. 9-Anthracenecarboxaldehyde | C₁₅H₁₀O | CID 69504 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 6. 642-31-9 CAS MSDS (9-Anthraldehyde) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 7. 9-Anthraldehyde, 98% 100 g | Request for Quote | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 8. chembk.com [chembk.com]
- 9. 9-Anthraldehyde | CAS#:642-31-9 | Chemsrsc [chemsrc.com]
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